

Synonyms for 3-DIETHYLAMINOPHENOL

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Compound of Interest

Compound Name: 3-DIETHYLAMINOPHENOL

Cat. No.: B049911

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An In-Depth Technical Guide to 3-DIETHYLAMINOPHENOL

Core Compound Information

3-Diethylaminophenol is an aromatic organic compound that features both a phenol and a diethylamine functional group.^[1] It is a crucial intermediate in the synthesis of a variety of dyes, pigments, and other specialty chemicals.^{[2][3][4]} This guide provides a comprehensive overview of its chemical properties, synonyms, synthesis protocols, and key applications for researchers and professionals in drug development and chemical synthesis.

Compound Identification and Synonyms

The compound is identified by its CAS Number 91-68-9.^{[2][5][6][7][8][9][10]} It is known by a wide array of synonyms across different databases and suppliers. A consolidated list is provided below for easy reference.

Synonym	Source
3-(Diethylamino)phenol	PubChem, ChemicalBook[2][11]
N,N-Diethyl-3-aminophenol	Santa Cruz Biotechnology, Wikipedia[1][5]
N,N-Diethyl-m-aminophenol	PubChem, Wikipedia[1][11]
m-Diethylaminophenol	PubChem, ChemicalBook[2][11]
DIETHYL META AMINO PHENOL	ChemicalBook, Jinan Future Chemical[2][12]
3-Hydroxy-N,N-diethylaniline	ChemicalBook[2]
DEMAP	ChemicalBook, Jinan Future Chemical[2][3][12]
Phenol, 3-(diethylamino)-	PubChem, NIST[2][3][11]
m-Hydroxy-N,N-diethylaniline	PubChem[11]
1-(DIETHYLAMINO)-3-HYDROXYBENZENE	Jinan Future Chemical[3][12]
RODOL DEMAP	PubChem[11]

Physicochemical Properties

The quantitative physicochemical properties of **3-Diethylaminophenol** are summarized in the table below. These properties are critical for its handling, storage, and application in experimental settings.

Property	Value	Conditions
Molecular Formula	C ₁₀ H ₁₅ NO	-
Molecular Weight	165.23 g/mol	-[2][5][7][9]
Melting Point	69-72 °C	(lit.)[2][3][12]
Boiling Point	170 °C	at 15 mmHg[2][3][12]
Boiling Point	276-280 °C	at 760 mmHg[1]
Density	1.0203 g/cm ³	(rough estimate)[1][2]
Flash Point	141 °C	-[2][9]
Water Solubility	<0.1 g/100 mL	at 20.5 °C[2][3]
pKa	10.08 ± 0.10	(Predicted)[2][3]
LogP	0.929	at 23 °C[2][3]
Vapor Pressure	0.345 Pa	at 25 °C[2][3]

Experimental Protocols

Synthesis of 3-Diethylaminophenol via Catalytic Amination

A common and effective method for synthesizing **3-Diethylaminophenol** is the Raney Nickel-catalyzed amination of resorcinol with diethylamine.[4][7]

Objective: To synthesize 3-hydroxy-N,N-diethylaniline (**3-Diethylaminophenol**) from resorcinol and diethylamine.

Materials:

- Resorcinol (2.2 g, 20 mmol)
- Diethylamine (30 mmol)
- Raney Ni catalyst (110 mg)

- Water (50 ml, as solvent)
- N-butyl acetate (for extraction)
- Anhydrous magnesium sulfate (for drying)
- 100 ml Autoclave
- Hydrogen gas supply

Procedure:

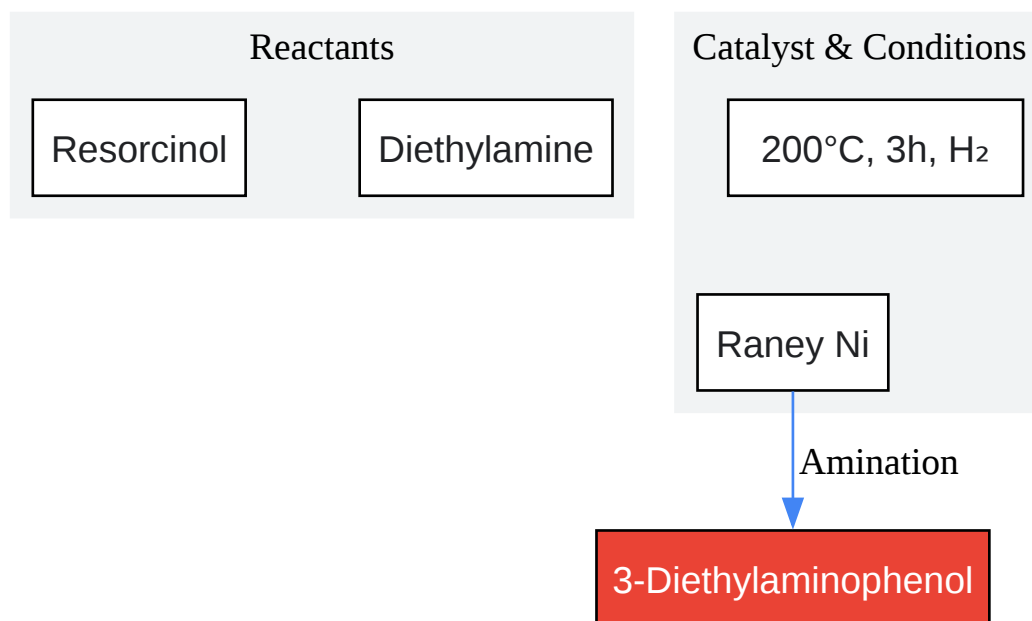
- **Reactor Charging:** Add resorcinol (2.2 g), diethylamine (30 mmol), Raney Ni catalyst (110 mg), and 50 ml of water into a 100 ml autoclave.[\[7\]](#)
- **Inerting:** Seal the autoclave and replace the internal atmosphere with hydrogen gas. This process should be repeated three times to ensure the removal of air.[\[7\]](#)
- **Pressurization:** Pressurize the autoclave with hydrogen to 0.05 MPa.[\[7\]](#)
- **Reaction:** Rapidly heat the reaction mixture to 200 °C while stirring. Maintain this temperature and continue stirring for 3 hours.[\[7\]](#)
- **Cooling and Extraction:** After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and extract the product with n-butyl acetate.[\[7\]](#)
- **Drying and Concentration:** Collect the organic layer and dry it over anhydrous magnesium sulfate. Filter the mixture to remove the drying agent.[\[7\]](#)
- **Isolation:** Concentrate the filtered organic layer under reduced pressure to obtain the crude **3-Diethylaminophenol** product.[\[7\]](#) Further purification can be achieved by distillation or recrystallization.[\[1\]](#)

Applications and Chemical Relationships

3-Diethylaminophenol is rarely an end-product but serves as a vital building block for more complex molecules, particularly fluorescent dyes. Its structure is a core component of many rhodamine, coumarin, and oxazine dyes.

Logical Workflow: Synthesis of 3-Diethylaminophenol

The synthesis protocol described above can be visualized as a straightforward chemical workflow.

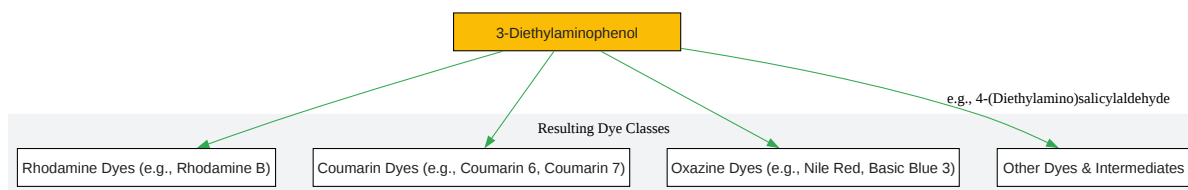


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Caption: Catalytic amination workflow for **3-Diethylaminophenol** synthesis.

Signaling Pathway: Role as a Dye Precursor

This compound is a foundational precursor for a wide range of commercially and scientifically important dyes. The diagram below illustrates its central role in the synthesis of several well-known dye families.



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Caption: **3-Diethylaminophenol** as a key precursor in dye synthesis.

Safety and Handling

3-Diethylaminophenol is classified as toxic if swallowed (Acute Tox. 3 Oral) and requires careful handling.[9] It may cause irritation upon contact.[2][3] Standard personal protective equipment (PPE), including gloves, eye shields, and a dust mask, should be used when handling the solid material.[9] It should be stored in a cool, dry, well-ventilated area under an inert atmosphere, as it can be sensitive to air and heat.[2][13] The compound is incompatible with strong reducing agents, acids, and oxidizers.[11][14]

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